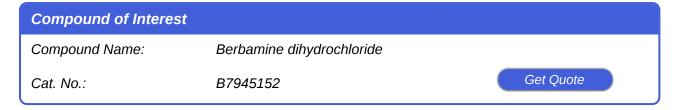


Application Notes and Protocols: Berbamine Dihydrochloride in Breast Cancer Cell Lines

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the effects of **berbamine dihydrochloride** on breast cancer cell lines. This document includes a summary of its cytotoxic and pro-apoptotic effects, details on the signaling pathways involved, and standardized protocols for key in vitro experiments.

Introduction

Berbamine dihydrochloride, a bis-benzylisoquinoline alkaloid, has demonstrated anti-cancer properties in various cancer models. In breast cancer, it has been shown to inhibit cell proliferation and induce apoptosis, suggesting its potential as a therapeutic agent. These notes are intended to guide researchers in studying the effects of **berbamine dihydrochloride** on breast cancer cell lines.

Data Presentation

The following tables summarize the quantitative data on the effects of **berbamine dihydrochloride** on various breast cancer cell lines.

Table 1: IC50 Values of Berbamine Dihydrochloride in Breast Cancer Cell Lines



Cell Line	Cancer Subtype	IC50 (μM)	Treatment Duration	Reference
MDA-MB-231	Triple-Negative	22.72	72 hours	[1][2]
MCF-7	Luminal A	20.92	72 hours	[1][2]

Table 2: Apoptotic Effects of Berbamine Dihydrochloride in Breast Cancer Cell Lines

Cell Line	Concentration (µM)	Effect	Reference
MDA-MB-231	20	28.4% decrease in apoptosis ratio	[1][2]
MCF-7	20	62.4% decrease in apoptosis ratio	[1][2]

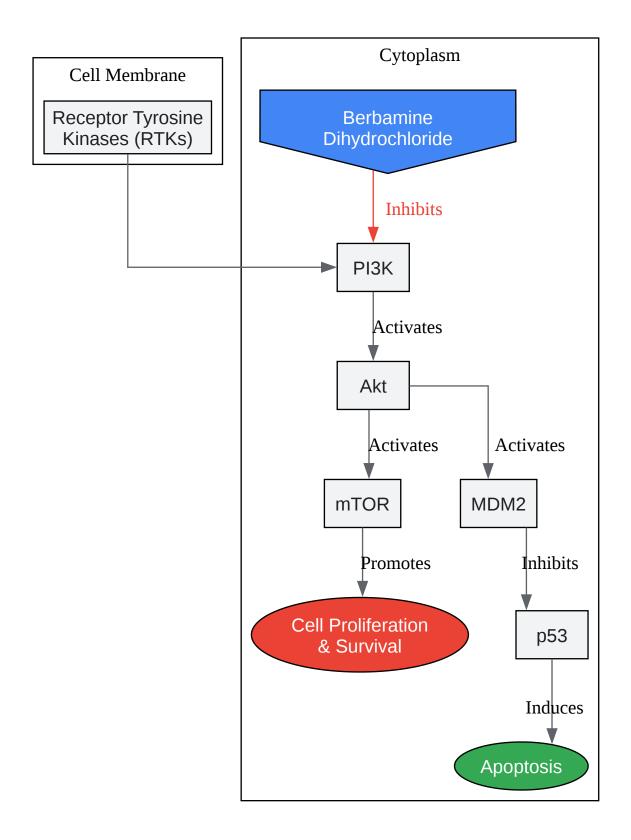
Table 3: Effects of **Berbamine Dihydrochloride** on Cell Viability in Combination with Doxorubicin

Cell Line	Berbamine (μM)	Doxorubici n (μL)	Combined Average Viability (%)	Doxorubici n Alone Average Viability (%)	Reference
Hs578T	20	5	46	63	[3]

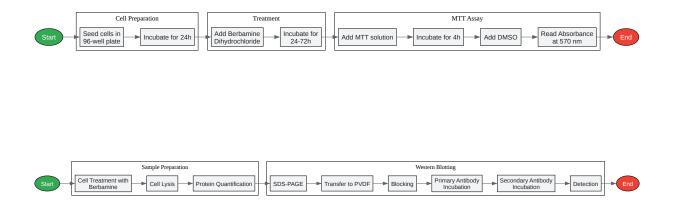
Signaling Pathways

Berbamine dihydrochloride has been shown to modulate key signaling pathways involved in cancer cell proliferation and survival. Research indicates that it suppresses the development of triple-negative breast cancer by regulating the PI3K/Akt/MDM2/p53 and PI3K/Akt/mTOR signaling pathways.[1][2]









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